

ME1111 solution preparation for laboratory use

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Compound of Interest		
Compound Name:	ME1111	
Cat. No.:	B608955	Get Quote

Application Notes: ME1111

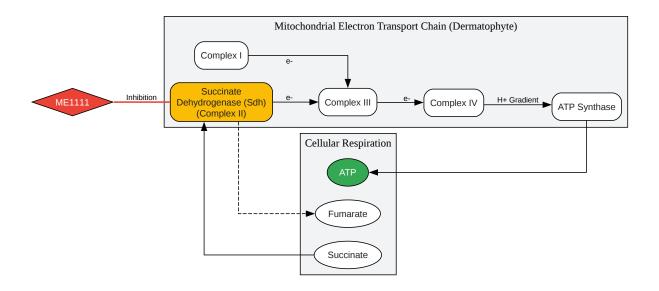
Introduction

ME1111 is a novel, small-molecule antifungal agent developed for the topical treatment of onychomycosis, a fungal infection of the nail.[1][2][3] It exhibits potent activity against dermatophytes, the primary causative agents of this condition, such as Trichophyton rubrum and Trichophyton mentagrophytes.[2][4][5] The compound's low molecular weight (202.25 g/mol) facilitates excellent penetration of the human nail plate.[2][4][6] This document provides detailed protocols for the preparation and laboratory use of **ME1111** for research purposes.

Mechanism of Action

ME1111 functions as a selective inhibitor of succinate dehydrogenase (Sdh), also known as mitochondrial complex II, within the electron transport chain of dermatophyte species.[4][5][7] This inhibition blocks the production of ATP, leading to fungal cell death.[7] **ME1111** demonstrates a strong inhibitory effect on the succinate-DCIP reductase reaction in T. rubrum and T. mentagrophytes while showing significantly weaker inhibition in human cell lines, indicating a selective profile.[1][2][5][7]





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Caption: Mechanism of action of ME1111 targeting Complex II.

Physicochemical and In Vitro Data

Quantitative data for **ME1111** are summarized below for easy reference in experimental design.

Table 1: Physicochemical Properties of ME1111



Property	Value	Source
Molecular Formula	C12H14N2O	[8]
Molecular Weight	202.25 g/mol	[2][8]
CAS Number	1391758-52-3	[8]
Solubility	DMSO	[8]
Purity	≥98% by HPLC	[8]
Storage (Solid)	Short-term (weeks) at 0°C; Long-term (months) at -20°C	[8]
Storage (Solution)	Aliquots at -20°C for up to one month	[9]

Table 2: In Vitro Efficacy and Antifungal Activity of ME1111



Parameter	Organism/Cell Line	Value (μg/mL)	Source
IC50	Trichophyton rubrum (Sdh activity)	0.029	[2][5][7]
Trichophyton mentagrophytes (Sdh activity)	0.025	[2][5][7]	
Human K562 cells (Sdh activity)	1.4	[5]	
Human HepG2 cells (Sdh activity)	0.94	[5]	
MIC90	Dermatophyte strains (n=400)	0.25	[4][5][10]
T. rubrum strains	0.25	[4]	
T. mentagrophytes strains	0.25	[4]	
MFC90	T. rubrum strains (n=300 total)	8	[4][5][10]
T. mentagrophytes strains (n=300 total)	8	[4][5][10]	

IC₅₀: 50% inhibitory concentration; MIC₉₀: Minimum inhibitory concentration for 90% of isolates; MFC₉₀: Minimum fungicidal concentration for 90% of isolates.

Experimental Protocols

Protocol 1: Preparation of a 10 mM ME1111 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ME1111** in dimethyl sulfoxide (DMSO).

Materials:

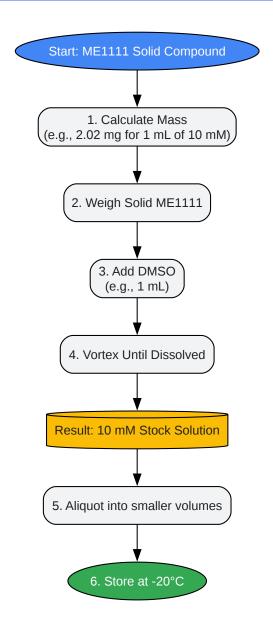


- **ME1111** powder (MW: 202.25 g/mol)
- Anhydrous/molecular biology grade DMSO
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Determine Mass: Calculate the mass of **ME1111** required. For 1 mL of a 10 mM solution:
 - Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L × 0.001 L × 202.25 g/mol × 1000 mg/g = 2.02 mg
- Weighing: Carefully weigh out 2.02 mg of ME1111 powder and place it into a sterile microcentrifuge tube or vial.
- Dissolution: Add 1 mL of DMSO to the tube containing the **ME1111** powder.
- Mixing: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved.
 Gentle warming in a 37°C water bath can be used if dissolution is slow.
- Storage: Aliquot the stock solution into smaller volumes (e.g., 50-100 μL) in tightly sealed, light-protected tubes. Store at -20°C for up to one month.[9] Avoid repeated freeze-thaw cycles.





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Caption: Workflow for preparing **ME1111** stock solution.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol details the serial dilution of the 10 mM stock solution to prepare working concentrations for antifungal susceptibility testing or other cellular assays.

Materials:

10 mM ME1111 stock solution in DMSO

Methodological & Application





- Appropriate sterile culture medium (e.g., RPMI-1640, Sabouraud Dextrose Broth)
- Sterile microcentrifuge tubes or 96-well plates
- Calibrated pipettes

Procedure:

- Thaw Stock: Thaw one aliquot of the 10 mM **ME1111** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate stock to minimize the amount of DMSO in the final assay. For example, dilute the 10 mM stock 1:100 in culture medium to create a 100 μM solution.
 - Add 5 μL of 10 mM ME1111 to 495 μL of culture medium. Mix well.
- Serial Dilutions: Perform serial dilutions from the intermediate stock or directly from the main stock to achieve the desired final concentrations. The example below is for a 96-well plate format starting from a 64 μg/mL solution.
 - Convert Stock Concentration: 10 mM ME1111 = 2022.5 μg/mL.
 - Highest Concentration Well: To achieve a starting concentration of 64 μg/mL, calculate the required dilution from your stock. For instance, in a final well volume of 200 μL, you would add a specific volume of a higher concentration intermediate stock.
 - 2-Fold Serial Dilution: a. Add 100 μL of culture medium to wells 2 through 12 of a microtiter plate row. b. Add 200 μL of the 64 μg/mL ME1111 working solution to well 1. c. Transfer 100 μL from well 1 to well 2. Mix by pipetting up and down. d. Continue this 2-fold serial transfer from well 2 to well 11. Do not add drug to well 12 (this will be the growth control).
- Final DMSO Concentration: Ensure the final concentration of DMSO in the assay does not
 exceed a level toxic to the test organism (typically ≤1%). Calculate this based on the dilution
 factor from the original DMSO stock.



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